

A Comparative Guide to Spin-Torque Measurements in CrPt3/Cu/Py Heterostructures

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Compound of Interest

Compound Name: Chromium--platinum (1/3)

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This guide provides a comprehensive validation of spin-torque measurements in CrPt3/Cu/Py heterostructures, offering an objective comparison with alternative material systems. The data presented is supported by experimental findings and theoretical calculations to assist researchers in evaluating the potential of this material system for spintronic applications.

Quantitative Data Summary

The following table summarizes key parameters for CrPt3/Cu/Py and comparable material systems, crucial for the generation and detection of spin torques.

Parameter	Material System	Value	Measurement/Calculation Method
Spin Hall Angle (θ_{SH})	CrPt (disordered fcc)	0.073 - 0.077	Ab initio calculation[1]
Platinum (Pt)	> 0.05	Experimental (various methods)	
Interfacial Spin Mixing Conductance ($g_{\uparrow\downarrow}$)	Py/Cu	Can be tuned, e.g., with Ir doping	Experimental (FMR)
Py/Cu-Nd	$0.37 \times 10^{15} - 16.26 \times 10^{15} \text{ cm}^{-2}$	Experimental (FMR)	
Py/Pt	$\sim 2.6 \times 10^{15} \text{ cm}^{-2}$	Experimental (FMR)	
Spin Diffusion Length (λ_{sf})	Copper (Cu)	$\sim 350 \text{ nm}$ (at 300 K)	Experimental (Lateral Spin Valve)
Platinum (Pt)	$\sim 1.4 \pm 0.3 \text{ nm}$ (at room temperature)	Experimental (Spin Pumping)	

Experimental Protocols

Spin-Torque Ferromagnetic Resonance (ST-FMR)

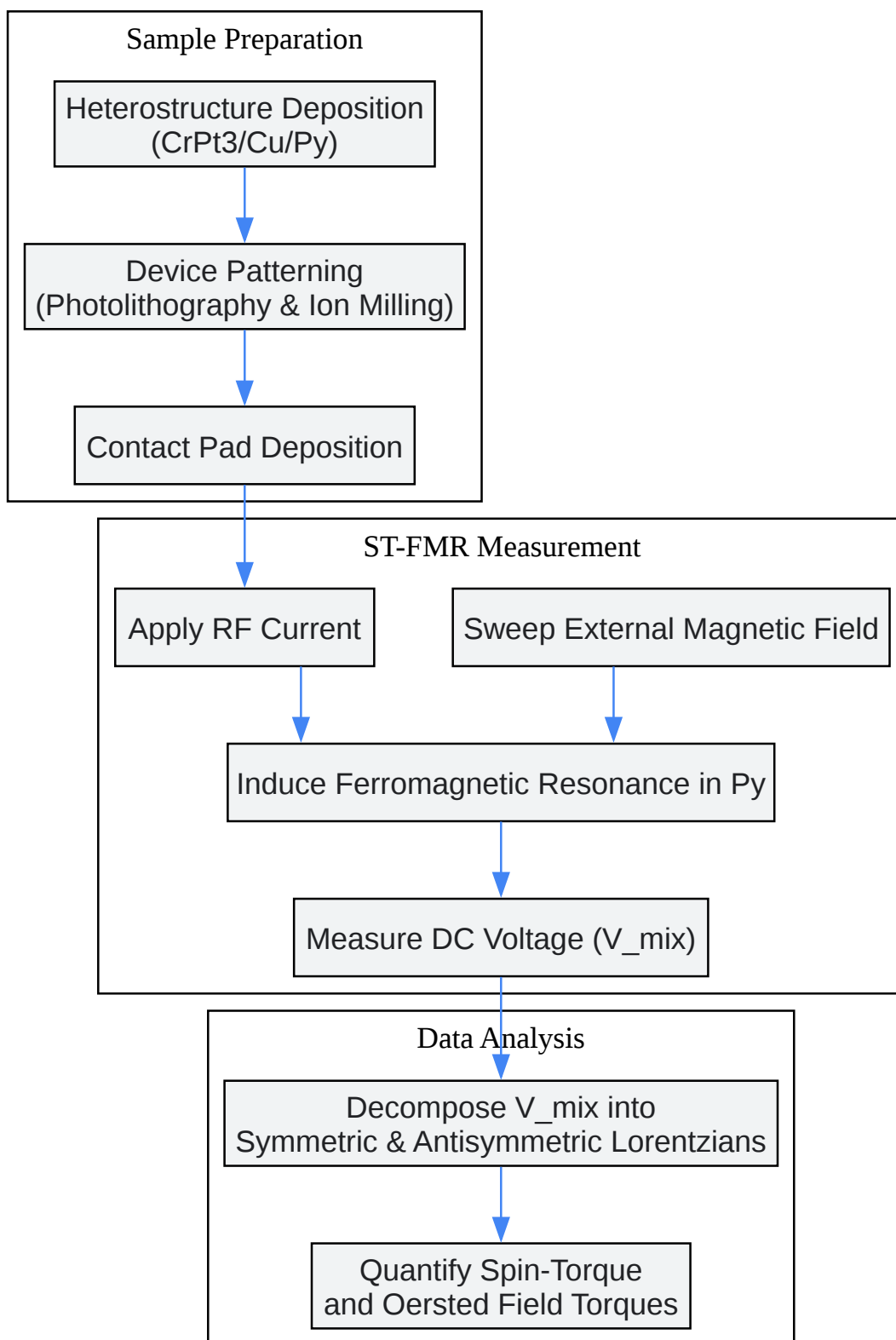
A key technique for characterizing spin torques is Spin-Torque Ferromagnetic Resonance (ST-FMR). The methodology employed in the study of CrPt3/Cu/Py heterostructures is as follows:

- **Sample Fabrication:** The heterostructure, typically consisting of CrPt3 (15 nm) / Cu (3 nm) / Py (5-8 nm), is deposited on a suitable substrate such as MgO. The layers are grown using techniques like magnetron sputtering.
- **Device Patterning:** The multilayer film is patterned into microscale wires (e.g., $10 \mu\text{m} \times 60 \mu\text{m}$) using photolithography and ion milling.
- **Contact Deposition:** Co-planar waveguides are patterned to make electrical contact with the device for applying a radio-frequency (RF) current.
- **Measurement Setup:**

- An RF current (typically in the GHz frequency range) is applied to the device.
- An in-plane external magnetic field is swept.
- The RF current generates a spin current in the CrPt3 layer due to the spin Hall effect. This spin current is injected through the Cu spacer layer into the Py (Permalloy, Ni81Fe19) layer.
- The injected spin current exerts a torque on the magnetization of the Py layer.
- When the frequency of the RF current and the magnetic field satisfy the ferromagnetic resonance condition of Py, the magnetization of Py precesses.
- This precession leads to a change in the resistance of the device due to the anisotropic magnetoresistance (AMR) of Py.
- A DC voltage is measured across the device, which is a mixture of symmetric and antisymmetric Lorentzian components.
- Data Analysis: The symmetric and antisymmetric components of the measured voltage are analyzed to separate the contributions of the spin-transfer torque and the Oersted field torque, allowing for the characterization of the spin-torque efficiencies.

Visualizations

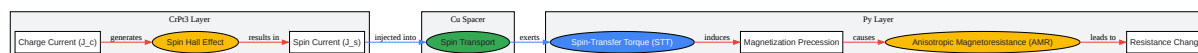
Experimental Workflow for ST-FMR



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Caption: Experimental workflow for Spin-Torque Ferromagnetic Resonance (ST-FMR) measurements.

Spin-Torque Generation and Detection Mechanism



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Caption: Mechanism of spin-torque generation in CrPt3 and its detection in the Py layer.

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References

- 1. research-information.bris.ac.uk [research-information.bris.ac.uk]
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